

Dechlorane Plus and its Relatives: A Snapshot of European Air Contamination

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Compound of Interest

Compound Name: Dechlorane plus

Cat. No.: B1670130

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Dechlorane Plus (DP), a chlorinated flame retardant, and its related compounds (DRCs) are present across the European continent, with the highest concentrations found in central continental Europe.^{[1][2]} This pervasive presence, even in remote areas like the Arctic, underscores their potential for long-range atmospheric transport.^{[1][2]} Concerns over the environmental persistence, bioaccumulation potential, and toxicity of DP have led to its consideration for inclusion in the Stockholm Convention on Persistent Organic Pollutants (POPs) and its recent addition to the EU's list of POPs, with a ban entering into force on October 15, 2025.^{[1][2][3][4]}

Dechlorane Plus was introduced as a replacement for Mirex, another flame retardant now banned under the Stockholm Convention.^{[1][2]} The commercial DP mixture consists of two stereoisomers, syn-DP and anti-DP, typically in a ratio of 1:3.^[1] While there is no production of DP in Europe, it is imported for various uses, with an estimated 90 to 230 tons brought in annually.^[1]

A comprehensive 2016 study across 33 European countries provides a baseline for understanding the atmospheric concentrations of these compounds in background air.^{[1][2]} The study analyzed for syn-DP, anti-DP, and four other DRCs: Dechlorane-601, Dechlorane-602, Dechlorane-603, and Dechlorane-604.^[1]

Atmospheric Concentrations of Dechlorane Plus and Related Compounds in Europe

The following table summarizes the atmospheric concentrations of DP isomers and Dechlorane-602 detected in European background air during a 2016 study. Other DRCs (Dechlorane-601, -603, and -604) were not detected above the method detection limit.

Compound	Detection Frequency (%)	Concentration Range (pg/m ³)	Median Concentration (pg/m ³)
syn-DP	51		0.01
anti-DP	44		
ΣDP (syn-DP + anti-DP)	-		0.03
Dechlorane-602	27		
MDL: Method Detection Limit. Data sourced from Skogeng et al. (2023). [1] [5]			

The highest concentrations of **Dechlorane Plus** were observed in central continental Europe, including northern France, Austria, the Netherlands, and Germany.[\[1\]](#) The fraction of the anti-DP isomer in these areas was close to that of the commercial DP mixture, suggesting the influence of primary sources.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The data presented above were generated using the following methodology:

1. Air Sampling:

- Samplers: Polyurethane foam (PUF) disk passive air samplers were deployed at 99 sites across 33 European countries.
- Deployment Period: The samplers were deployed for approximately three months during the summer of 2016.[\[1\]](#)[\[2\]](#) The sampling period varied between 81 and 125 days, and

concentrations were normalized to a 90-day period.[5]

2. Sample Extraction and Cleanup:

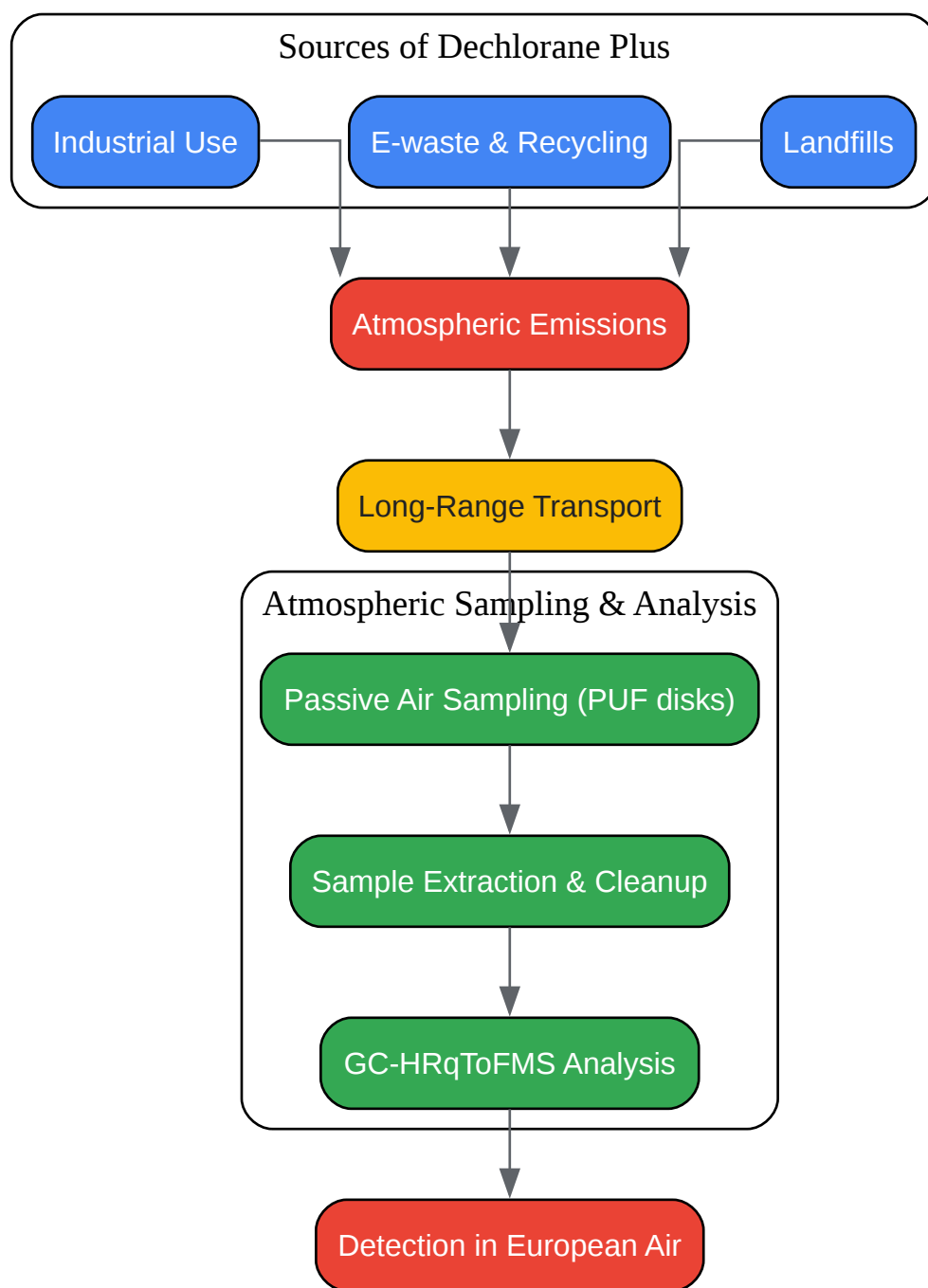
- Extraction: The PUF disks were extracted using an automated Soxhlet apparatus with a mixture of acetone and n-hexane.
- Cleanup: The extracts were cleaned using solid-phase extraction with Florisil. The samples were further purified by back-extraction to n-hexane and treatment with concentrated sulfuric acid to remove interfering compounds.[5]

3. Instrumental Analysis:

- Instrumentation: An Agilent 7890 gas chromatograph coupled to an Agilent 7200 high-resolution quadrupole time-of-flight mass spectrometer (GC-HRqToFMS) was used for the analysis of DP and DRCs.[5]
- Quantification: The concentrations of the target compounds were quantified using the internal standard method, with isotopically labeled syn-DP used as an internal standard.[5]

Visualizing the Pathway from Source to Detection

The following diagram illustrates the logical workflow from the sources of **Dechlorane Plus** to its detection in the European atmosphere.



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Caption: Workflow from **Dechlorane Plus** sources to atmospheric detection.

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